

Personal protective equipment for handling Lathosterol-d7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lathosterol-d7

Cat. No.: B12415321

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Essential Safety and Handling of Lathosterol-d7

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides crucial safety and logistical information for the handling of **Lathosterol-d7**, a deuterated derivative of a cholesterol metabolite. The following guidelines are based on the hazard profile of the analogous non-deuterated compound, Lathosterol.

Hazard Identification and Personal Protective Equipment

Lathosterol is classified with several hazards, necessitating the use of appropriate Personal Protective Equipment (PPE).[1] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1] **Lathosterol-d7** is also characterized as a combustible solid.

Hazard Summary Table

Hazard Classification	Category	Precautionary Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[1]

Recommended Personal Protective Equipment (PPE)

PPE Category	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear nitrile or other appropriate chemical-resistant gloves. A lab coat or protective suit is also required.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.
Hand Protection	Wash hands thoroughly after handling.[1]

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Handle **Lathosterol-d7** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.
- Personal Hygiene: Avoid eating, drinking, or smoking in the laboratory.[1] Wash hands thoroughly with soap and water after handling the compound.[1]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from sources of ignition.

Disposal Plan:

- Dispose of **Lathosterol-d7** and any contaminated materials in accordance with federal, state, and local regulations.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

Experimental Protocol: Weighing and Solubilizing Lathosterol-d7

This protocol outlines a standard procedure for handling a powdered chemical substance like **Lathosterol-d7**.

Materials:

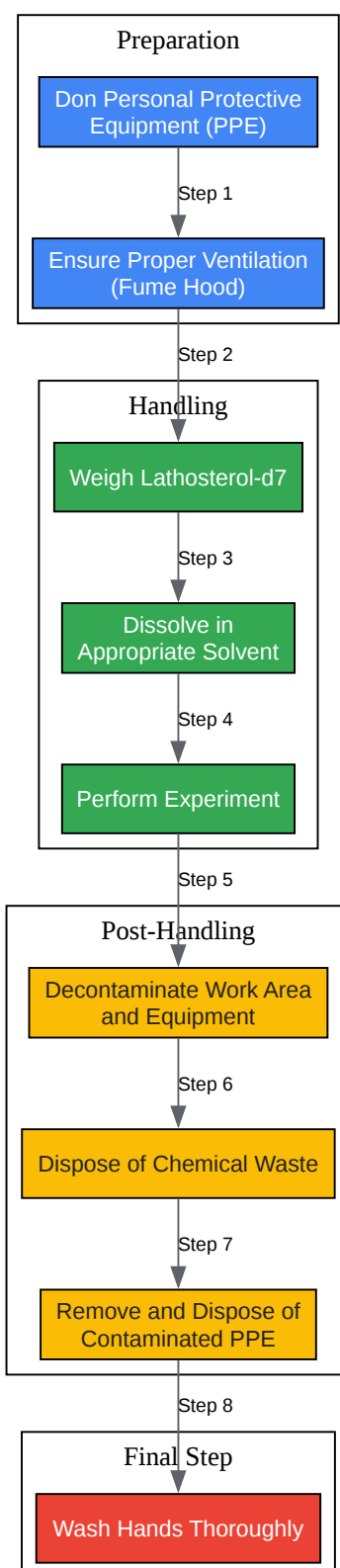
- **Lathosterol-d7** powder
- Appropriate solvent (e.g., ethanol, chloroform)
- Analytical balance
- Spatula
- Weighing paper or boat
- Glass vial with a Teflon-lined cap
- Vortex mixer
- Pipettes and tips

Procedure:

- Preparation: Don all required PPE as outlined in the table above. Ensure the analytical balance is clean and calibrated.
- Tare: Place the weighing paper or boat on the analytical balance and tare the weight.

- **Weighing:** Carefully use a clean spatula to transfer the desired amount of **Lathosterol-d7** powder onto the weighing paper. Avoid creating dust.
- **Transfer:** Gently transfer the weighed powder into a labeled glass vial.
- **Solubilization:** Add the appropriate volume of solvent to the vial using a pipette.
- **Mixing:** Securely cap the vial and vortex until the powder is completely dissolved.
- **Storage of Solution:** Store the resulting solution in a tightly sealed container at the recommended temperature, protected from light if necessary.
- **Cleanup:** Clean the spatula and work area thoroughly. Dispose of any contaminated materials, including weighing paper and pipette tips, in the designated chemical waste container.

Workflow for Safe Handling of Lathosterol-d7



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Caption: Workflow for the safe handling of **Lathosterol-d7**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Lathosterol-d7]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12415321#personal-protective-equipment-for-handling-lathosterol-d7>]

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